

Rubidium bromide chemical formula and structure

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Compound of Interest

Compound Name: Rubidium bromide

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An In-depth Technical Guide to **Rubidium Bromide**: Chemical Formula and Structure

This technical guide provides a comprehensive overview of the chemical formula, crystal structure, and physicochemical properties of **rubidium bromide** (RbBr). It is intended for researchers, scientists, and professionals in drug development who require detailed information on this inorganic compound.

Chemical Formula and General Properties

Rubidium bromide is an inorganic salt with the chemical formula RbBr.^[1] It is formed from the alkali metal rubidium (Rb) and the halogen bromine (Br). In this compound, rubidium exists as the cation Rb^+ and bromine as the anion Br^- .^[1] **Rubidium bromide** presents as a white crystalline solid and is highly soluble in water.^{[1][2]}

Crystal Structure

The primary crystal structure of **rubidium bromide** under standard conditions is the rock salt (NaCl) type structure.^{[1][3]} This structure is characterized by a face-centered cubic (FCC) lattice.

- **Space Group:** The crystal structure belongs to the cubic space group Fm-3m (space group number 225).^[3]

- **Coordination Geometry:** Each rubidium ion (Rb^+) is octahedrally coordinated to six neighboring bromide ions (Br^-), and similarly, each bromide ion is octahedrally coordinated to six neighboring rubidium ions.[3] This results in a 6:6 coordination environment.
- **Bonding:** The bonding in **rubidium bromide** is predominantly ionic, resulting from the electrostatic attraction between the positively charged rubidium ions and the negatively charged bromide ions.[2]

Under high pressure, **rubidium bromide** can undergo a phase transition to a cesium chloride (CsCl) type structure, which has a body-centered cubic (BCC) lattice and belongs to the space group Pm-3m .[4]

Physicochemical Data

The key quantitative properties of **rubidium bromide** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	RbBr	[1]
Molar Mass	165.372 g/mol	[1]
Appearance	White crystalline solid	[1]
Crystal Structure	Rock Salt (NaCl type)	[1][3]
Space Group	Fm-3m	[3]
Lattice Constant (a)	6.85 Å - 6.91 Å	[1][3][5]
Rb-Br Bond Length	3.46 Å	[3]
Density	3.33 - 3.35 g/cm ³	[1][3][6]
Melting Point	693 °C (966 K)	[1]
Boiling Point	1,340 °C (1,610 K)	[1]
Solubility in Water	98 g/100 mL	[1]

Experimental Protocols

Determination of Crystal Structure by X-ray Diffraction (XRD)

The crystal structure of **rubidium bromide**, like many crystalline solids, is primarily determined using single-crystal or powder X-ray diffraction (XRD).

Methodology:

- **Crystal Preparation:** A high-quality single crystal of **rubidium bromide** is grown, or a fine powder is prepared from the bulk material.
- **X-ray Generation:** A monochromatic beam of X-rays of a known wavelength (e.g., from a Cu K α source) is generated.
- **Diffraction:** The X-ray beam is directed onto the sample. The regularly spaced atoms in the crystal lattice act as a diffraction grating, scattering the X-rays in a specific pattern.
- **Data Collection:** A detector measures the angles and intensities of the diffracted X-ray beams. The resulting pattern of spots (for single crystal) or rings (for powder) is recorded.
- **Data Analysis:** The positions and intensities of the diffraction peaks are analyzed using Bragg's Law ($n\lambda = 2d \sin\theta$) to determine the d-spacings between crystal planes. This information is then used to deduce the unit cell dimensions, lattice type, and the positions of the rubidium and bromide ions within the unit cell. This structural refinement leads to the determination of the space group and atomic coordinates.^[5]

Visualizations

Crystal Structure of Rubidium Bromide (Rock Salt Structure)

The following diagram illustrates the unit cell of the rock salt crystal structure of **rubidium bromide**.

Caption: Unit cell of **Rubidium Bromide** (RbBr) with a rock salt crystal structure.

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References

- 1. Rubidium bromide - Wikipedia [en.wikipedia.org]
- 2. Page loading... [guidechem.com]
- 3. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 4. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 5. Rubidium bromide | BrRb | CID 4670918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 7789-39-1 CAS MSDS (RUBIDIUM BROMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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